

Technical Support Center: JNJ-38877605 (JNJ0966)

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Compound of Interest

Compound Name: JNJ0966

Cat. No.: B15579790

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers using the c-MET inhibitor JNJ-38877605 (**JNJ0966**).

Frequently Asked Questions (FAQs)

Q1: What is the mechanism of action of JNJ-38877605?

JNJ-38877605 is a potent and highly selective ATP-competitive inhibitor of the c-MET receptor tyrosine kinase.^{[1][2][3][4][5]} It has a reported IC₅₀ (half-maximal inhibitory concentration) of approximately 4 nM for the c-MET kinase.^{[1][2][3]} By binding to the ATP-binding site of c-MET, JNJ-38877605 prevents its autophosphorylation and subsequent activation of downstream signaling pathways involved in cell proliferation, survival, and motility.^[6]

Q2: What is a recommended starting concentration for in vitro experiments?

A starting concentration of 500 nM has been shown to significantly reduce the phosphorylation of c-MET in various cell lines, including EBC1, GTL16, NCI-H1993, and MKN45.^{[1][3]} However, the optimal concentration is cell-line dependent. For sensitive cell lines, concentrations as low as 1-10 nM may be effective, while other lines may require concentrations in the micromolar range (e.g., 5-20 μ M in 3T3-L1 cells).^[2] It is always recommended to perform a dose-response

curve to determine the optimal working concentration for your specific cell line and experimental endpoint.

Q3: How should I prepare and store JNJ-38877605?

JNJ-38877605 is typically soluble in DMSO.^[1] For in vitro experiments, prepare a high-concentration stock solution in fresh, anhydrous DMSO (e.g., 10-50 mM). Aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles and store at -20°C or -80°C. When preparing working solutions, dilute the stock in your cell culture medium. Note that moisture-absorbing DMSO can reduce solubility.^[1]

Q4: Are there any known toxicity issues with JNJ-38877605?

Yes, a critical consideration when using JNJ-38877605 is its potential for renal toxicity. Clinical development of this inhibitor was terminated due to species-specific nephrotoxicity observed in humans and rabbits.^{[7][8]} This toxicity is caused by the formation of insoluble metabolites generated by the enzyme aldehyde oxidase.^{[7][8]} While this is a significant issue for in vivo studies in susceptible species, it is less of a concern for in vitro cell culture experiments. However, researchers should be aware of this characteristic of the compound.

Troubleshooting Guide

Issue	Potential Cause(s)	Recommended Action(s)
No or weak inhibition of c-MET phosphorylation	- Suboptimal inhibitor concentration: The concentration of JNJ-38877605 may be too low for the specific cell line. - Degraded inhibitor: Improper storage or repeated freeze-thaw cycles of the stock solution can lead to degradation. - High cell density: A high number of cells can reduce the effective concentration of the inhibitor. - Short incubation time: The incubation time may not be sufficient to observe an effect.	- Perform a dose-response experiment to determine the optimal concentration (e.g., 1 nM to 20 μM). - Prepare fresh working solutions from a new aliquot of the stock solution. - Optimize cell seeding density. - Perform a time-course experiment (e.g., 1, 6, 24 hours) to determine the optimal incubation time.
High background in Western blot for p-MET	- Non-specific antibody binding: The primary or secondary antibody may be cross-reacting with other proteins. - Insufficient blocking: The blocking step may not be adequate to prevent non-specific binding. - High antibody concentration: The concentration of the primary or secondary antibody may be too high.	- Use a different antibody or validate the specificity of the current one. - Increase the blocking time or try a different blocking agent (e.g., 5% BSA in TBST is often recommended for phospho-antibodies). - Titrate the primary and secondary antibody concentrations.
Inconsistent IC50 values in cell viability assays	- Variable cell seeding: Inconsistent cell numbers across wells can lead to variability. - Edge effects in the plate: Evaporation from the outer wells of a 96-well plate can affect cell growth and	- Ensure a homogenous cell suspension and careful pipetting. - Avoid using the outer wells of the plate for experimental samples; fill them with sterile PBS or media instead. - Ensure the incubator

compound concentration. - is properly calibrated and maintained. - Standardize the assay duration (e.g., 48 or 72 hours) across all experiments.

Fluctuations in incubation conditions: Variations in temperature or CO2 levels can impact cell growth. - Assay timing: The duration of the assay can influence the IC50 value.

Unexpected cell death or off-target effects

- High inhibitor concentration: At high concentrations, even selective inhibitors can have off-target effects. - Solvent toxicity: High concentrations of DMSO can be toxic to some cell lines.

- Use the lowest effective concentration of JNJ-38877605 that inhibits c-MET phosphorylation. - Ensure the final DMSO concentration in the culture medium is low (typically <0.5%) and include a vehicle control (DMSO alone) in your experiments.

Data Presentation

Table 1: In Vitro Activity of JNJ-38877605

Parameter	Value	Cell Lines / Conditions	Reference
c-MET Kinase IC50	4 nM	Biochemical Assay	[1][2][3]
Effective Concentration for p-MET Inhibition	500 nM	EBC1, GTL16, NCI-H1993, MKN45	[1][3]
Effective Concentration Range for Lipid Accumulation Inhibition	5 - 20 µM	3T3-L1 cells	[2]

Table 2: In Vivo Dosing of JNJ-38877605

Animal Model	Dosage	Route of Administration	Observed Effect	Reference
Mice with GTL16 xenografts	40 mg/kg/day	Oral (p.o.)	Decrease in plasma levels of IL-8 and GRO α	[1] [2]
Mice with tumor xenografts	50 mg/kg/day	Oral (p.o.)	Promotion of apoptosis	[2]

Experimental Protocols

Protocol 1: Western Blot for c-MET Phosphorylation

- Cell Seeding and Treatment:
 - Seed cells in 6-well plates and allow them to adhere and reach 70-80% confluency.
 - Starve cells in serum-free medium for 4-6 hours, if necessary, to reduce basal signaling.
 - Treat cells with varying concentrations of JNJ-38877605 (e.g., 0, 1, 10, 100, 500, 1000 nM) for the desired time (e.g., 1-2 hours).
 - If studying ligand-induced phosphorylation, stimulate cells with HGF (e.g., 50 ng/mL) for 15-30 minutes before lysis.
- Cell Lysis:
 - Wash cells twice with ice-cold PBS.
 - Lyse cells in RIPA buffer supplemented with protease and phosphatase inhibitors.
 - Scrape the cells, transfer the lysate to a microfuge tube, and incubate on ice for 30 minutes.
 - Centrifuge at 14,000 x g for 15 minutes at 4°C to pellet cell debris.
 - Collect the supernatant containing the protein lysate.

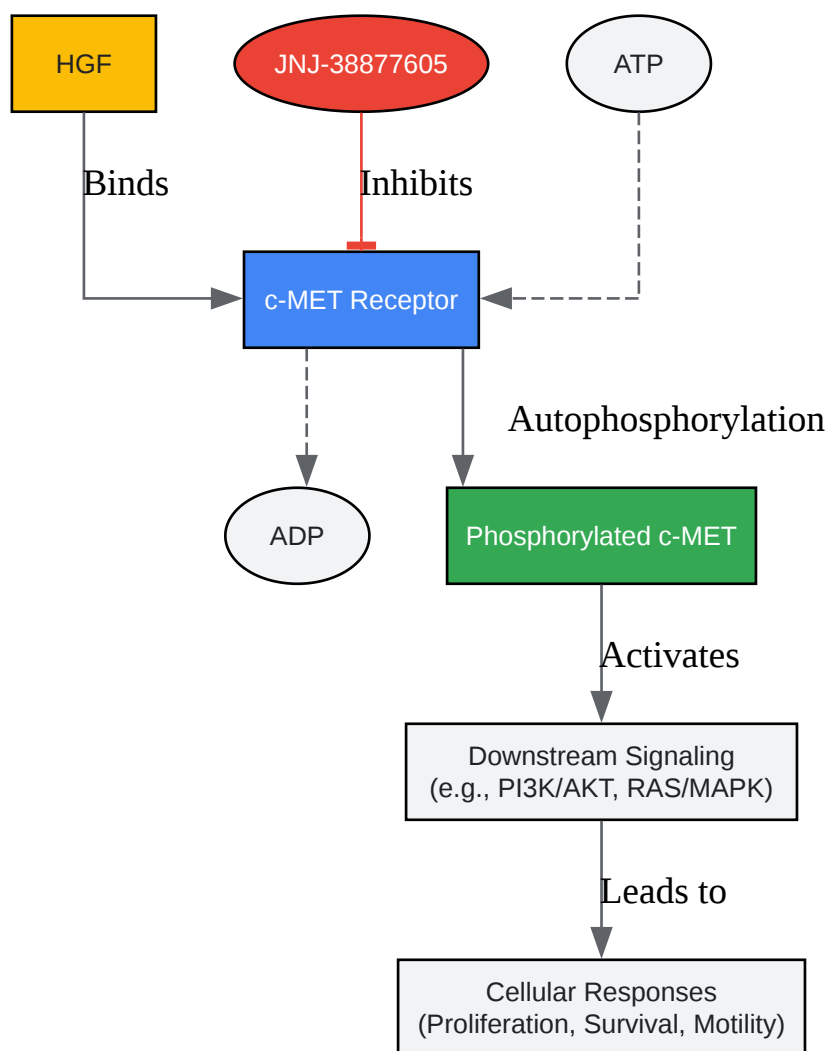
- Protein Quantification:
 - Determine the protein concentration of each lysate using a BCA or Bradford assay.
- SDS-PAGE and Western Blotting:
 - Normalize protein concentrations and prepare samples with Laemmli buffer.
 - Boil samples at 95°C for 5 minutes.
 - Load equal amounts of protein (20-30 µg) onto an SDS-polyacrylamide gel and perform electrophoresis.
 - Transfer proteins to a PVDF membrane.
 - Block the membrane with 5% BSA in TBST for 1 hour at room temperature.
 - Incubate the membrane with a primary antibody against phospho-c-MET (e.g., p-MET Tyr1234/1235) overnight at 4°C.
 - Wash the membrane three times with TBST.
 - Incubate with an HRP-conjugated secondary antibody for 1 hour at room temperature.
 - Wash the membrane three times with TBST.
 - Detect the signal using an ECL substrate and an imaging system.
 - Strip and re-probe the membrane for total c-MET and a loading control (e.g., GAPDH or β -actin) to ensure equal protein loading.

Protocol 2: Cell Viability (MTT) Assay

- Cell Seeding:
 - Seed cells in a 96-well plate at a predetermined optimal density and allow them to adhere overnight.
- Compound Treatment:

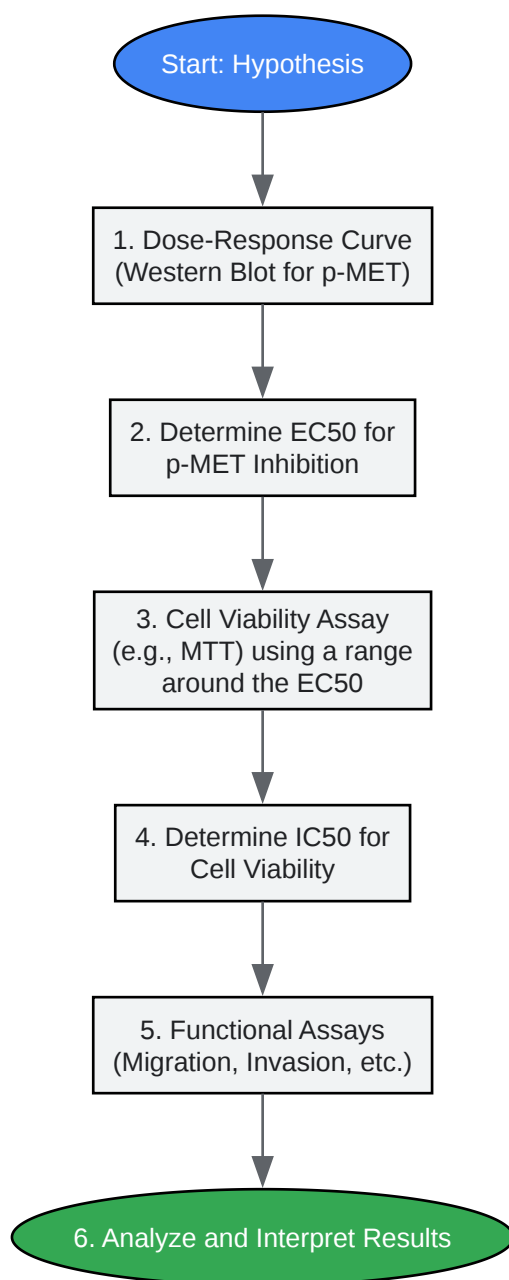
- Prepare serial dilutions of JNJ-38877605 in culture medium.
- Remove the old medium and add 100 μ L of the compound dilutions to the wells. Include a vehicle control (medium with the same concentration of DMSO as the highest inhibitor concentration).
- Incubation:
 - Incubate the plate for the desired duration (e.g., 48 or 72 hours) at 37°C in a 5% CO₂ incubator.
- MTT Addition and Incubation:
 - Add 10-20 μ L of MTT solution (5 mg/mL in PBS) to each well.
 - Incubate for 2-4 hours at 37°C, allowing viable cells to reduce the MTT to formazan crystals.
- Solubilization and Measurement:
 - Add 100 μ L of solubilization solution (e.g., DMSO or a solution of SDS in HCl) to each well to dissolve the formazan crystals.
 - Mix thoroughly and measure the absorbance at 570 nm using a microplate reader.
- Data Analysis:
 - Subtract the background absorbance (from wells with no cells).
 - Calculate the percentage of cell viability relative to the vehicle control.
 - Plot the percentage of viability against the compound concentration and use a non-linear regression model to determine the IC₅₀ value.

Visualizations



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Caption: c-MET signaling pathway and the inhibitory action of JNJ-38877605.



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Caption: Experimental workflow for optimizing JNJ-38877605 working concentration.

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